

Topic: Comprehensive Analytical Characterization of 2-Bromo-N-methylaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromo-N-methylaniline

CAS No.: 6832-87-7

Cat. No.: B1330608

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed guide to the essential analytical methodologies for the comprehensive characterization of **2-Bromo-N-methylaniline** (CAS No. 6832-87-7). As a key intermediate in the synthesis of pharmaceuticals and other high-value organic compounds, rigorous verification of its identity, purity, and impurity profile is paramount.^{[1][2]} This guide moves beyond mere procedural lists, delving into the causality behind experimental choices to empower researchers with a robust, adaptable analytical framework. We will cover chromatographic and spectroscopic techniques, presenting them as interconnected, self-validating systems for unambiguous characterization.

Introduction: The Analytical Imperative for a Key Synthetic Building Block

2-Bromo-N-methylaniline is a substituted aromatic amine whose utility as a precursor demands a high degree of analytical scrutiny. The presence of bromine, an amine, and a

methyl group on the benzene ring provides multiple reaction sites, making it a versatile building block. However, these same features can give rise to isomeric and process-related impurities that may compromise the yield, purity, and safety profile of downstream products.

A multi-technique approach is therefore not just recommended but essential for full characterization. This guide outlines an integrated strategy employing Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR), and Fourier-Transform Infrared (FT-IR) spectroscopy.

Table 1: Physicochemical Properties of **2-Bromo-N-methylaniline**

Property	Value	Source
Molecular Formula	C ₇ H ₈ BrN	PubChem[3]
Molecular Weight	186.05 g/mol	Sigma-Aldrich[4]
Boiling Point	107-109 °C at 12 mmHg	Sigma-Aldrich[1]
Density	1.589 g/mL at 25 °C	Sigma-Aldrich[1]
Refractive Index (n ₂₀ /D)	1.6070	Sigma-Aldrich[1]
Appearance	Brown liquid/solid	Thermo Fisher Scientific[5], PubChem[6]
CAS Number	6832-87-7	Vibrant Pharma Inc.[7]

Chromatographic Purity and Identity Confirmation

Chromatographic methods are the cornerstone of purity assessment, designed to separate the analyte of interest from potential impurities, starting materials, and by-products.

Gas Chromatography-Mass Spectrometry (GC-MS): The Gold Standard for Volatiles

Expertise & Causality: GC-MS is the premier technique for analyzing volatile and semi-volatile compounds like **2-Bromo-N-methylaniline**. Its relatively low boiling point under vacuum ensures efficient volatilization without thermal degradation in the GC inlet.[1] The coupling of a

high-resolution separation technique (capillary GC) with a highly specific and sensitive detector (Mass Spectrometer) allows for both quantification of purity and definitive identification based on mass fragmentation patterns. The choice of a non-polar capillary column (e.g., 5% phenyl-methylpolysiloxane) is based on the principle of separating compounds primarily by their boiling points, which is ideal for resolving potential isomers and related aromatic impurities.

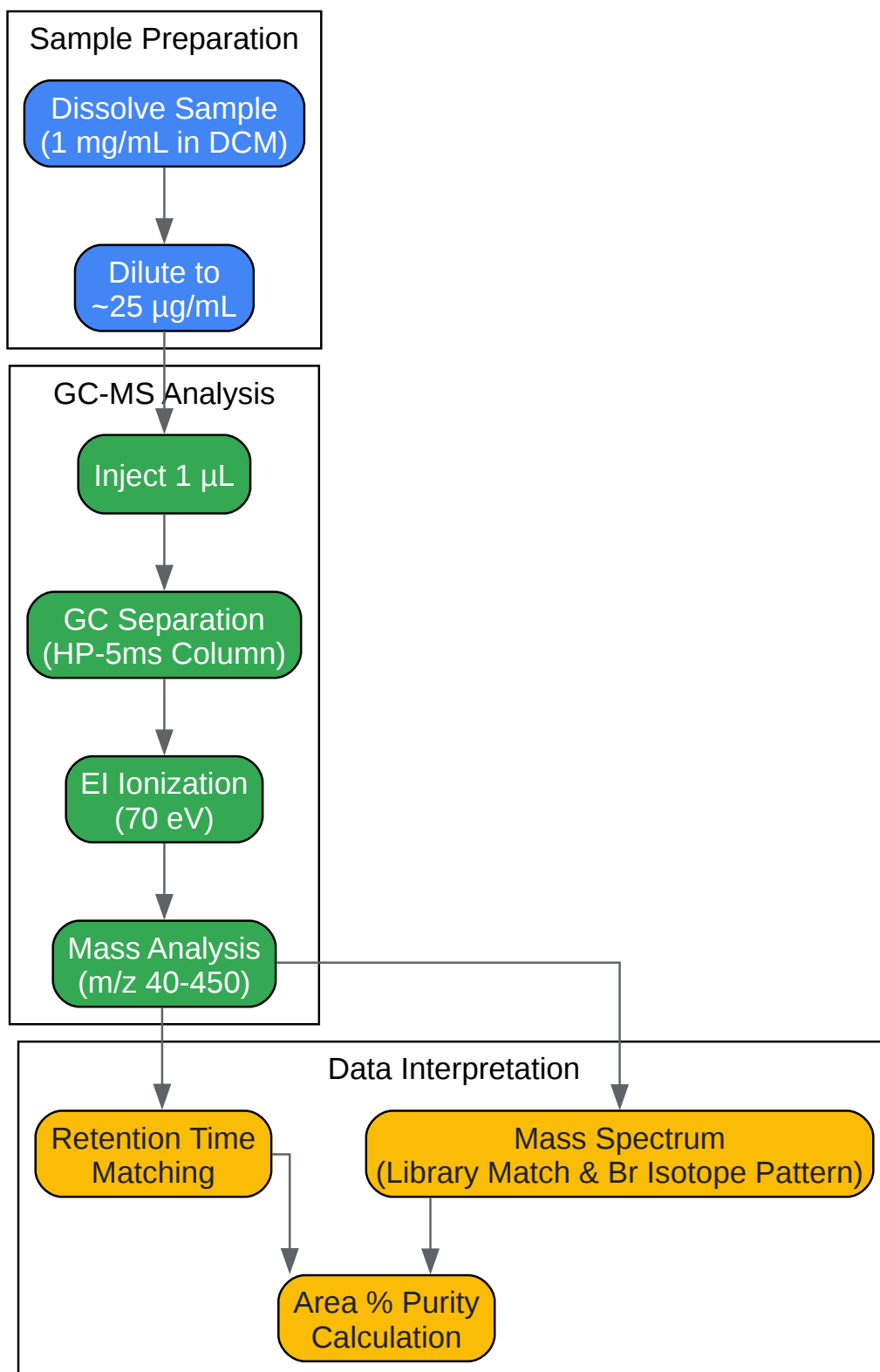
- **Sample Preparation:** Accurately weigh ~10 mg of **2-Bromo-N-methylaniline** and dissolve in 10 mL of a suitable solvent like Dichloromethane or Ethyl Acetate to prepare a 1 mg/mL stock solution. Further dilute to a working concentration of ~10-50 µg/mL.
- **Instrumentation & Parameters:** The following parameters are a robust starting point and should be optimized as needed. This protocol is adapted from standard EPA methodologies for aniline derivatives.[8]

Table 2: Recommended GC-MS Parameters

Parameter	Recommended Setting	Rationale
GC System	Agilent 8890 or equivalent	Provides excellent retention time stability.
MS Detector	Agilent 5977 or equivalent	Offers high sensitivity and spectral library matching.
Column	HP-5ms, 30 m x 0.25 mm, 0.25 µm film	A versatile, non-polar column for general-purpose analysis of semi-volatiles.
Carrier Gas	Helium, constant flow at 1.0 mL/min	Inert and provides good chromatographic efficiency.

| Inlet Temperature | 250 °C | Ensures rapid volatilization without analyte degradation. | | Injection Volume | 1 µL, Split mode (e.g., 50:1) | Prevents column overloading and ensures sharp peaks. | | Oven Program | 70 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min) | Provides good separation of early-eluting solvents from the analyte and later-eluting impurities. [9] | | MS Transfer Line | 280 °C | Prevents condensation of the analyte before reaching the ion source. | | Ion Source Temp. | 230 °C | Standard temperature for robust ionization. | | Ionization Mode | Electron Ionization (EI) at 70 eV | Creates reproducible, library-searchable

fragmentation patterns. | | Mass Range | m/z 40-450 | Covers the molecular ion and key fragments of the analyte and expected impurities. | 3. Data Analysis & Trustworthiness: The identity of the main peak is confirmed by matching its retention time with that of a reference standard and its mass spectrum with a library (e.g., NIST) or a previously acquired standard. The characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) will result in M+ and M+2 peaks of nearly equal intensity, which is a critical validation check for bromine-containing compounds. Purity is calculated based on the area percent of the main peak relative to all other peaks in the chromatogram.



[Click to download full resolution via product page](#)

Caption: Workflow for purity and identity verification by GC-MS.

High-Performance Liquid Chromatography (HPLC): A Complementary View

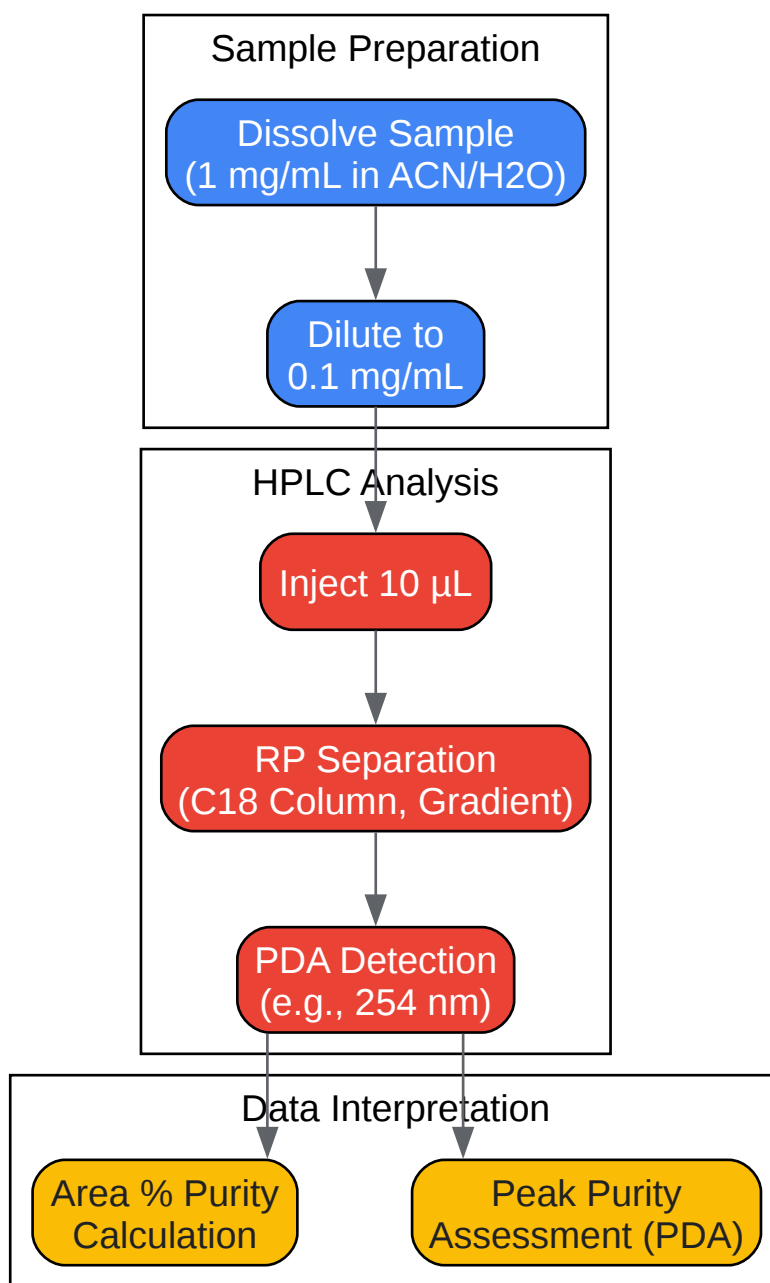
Expertise & Causality: While GC-MS excels with volatile compounds, HPLC is indispensable for analyzing non-volatile or thermally sensitive impurities. A Reverse-Phase HPLC (RP-HPLC) method is the logical starting point for a moderately polar molecule like **2-Bromo-N-methylaniline**. A C18 column is chosen for its hydrophobic stationary phase, which retains the analyte based on its interaction with the non-polar surface. The mobile phase, a mixture of a polar organic solvent (acetonitrile or methanol) and an aqueous buffer, is used to elute the compound. The addition of a small amount of acid (e.g., formic or phosphoric acid) to the mobile phase is critical.^[10] It protonates the secondary amine, preventing peak tailing by minimizing interactions with residual acidic silanols on the silica support, thereby ensuring a sharp, symmetrical peak—a hallmark of a trustworthy and robust method.

- **Sample Preparation:** Prepare a stock solution of ~1 mg/mL in a 50:50 mixture of acetonitrile and water. Dilute to a working concentration of ~0.1 mg/mL with the same diluent.
- **Instrumentation & Parameters:** The following parameters provide a validated starting point.

Table 3: Recommended HPLC Parameters

Parameter	Recommended Setting	Rationale
HPLC System	Waters Alliance, Agilent 1260, or equivalent	Ensures precise and reproducible gradient delivery.
Detector	UV/Vis or Photodiode Array (PDA)	PDA is preferred for peak purity analysis and method development.
Column	C18, 4.6 x 150 mm, 3.5 or 5 μ m	Standard workhorse column for reverse-phase separations.
Mobile Phase A	Water with 0.1% Formic Acid	Formic acid is an MS-compatible modifier for pH control and peak shape improvement. ^[10]

| Mobile Phase B | Acetonitrile with 0.1% Formic Acid | Acetonitrile is a common organic modifier with good UV transparency. | | Gradient | 30% B to 95% B over 15 min, hold 5 min, re-equilibrate | A broad gradient ensures elution of both polar and non-polar impurities. | | Flow Rate | 1.0 mL/min | Standard flow rate for a 4.6 mm ID column. | | Column Temp. | 30 °C | Improves reproducibility of retention times. | | Detection λ | 254 nm (or optimal wavelength from PDA scan) | Common wavelength for aromatic compounds; PDA allows for optimal selection. | | Injection Volume | 10 μ L | Balances sensitivity with the risk of column overloading. | 3. Data Analysis & Trustworthiness: Purity is determined by area percent at the detection wavelength. A PDA detector adds a layer of validation by allowing for peak purity assessment, which compares spectra across a single peak to detect co-eluting impurities. The method's suitability is confirmed by observing a sharp, symmetrical peak for the main component, well-resolved from any impurity peaks.



[Click to download full resolution via product page](#)

Caption: Workflow for purity analysis by reverse-phase HPLC.

Spectroscopic Structural Confirmation

While chromatography assesses purity, spectroscopy provides unambiguous confirmation of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

Expertise & Causality: NMR is the most powerful tool for elucidating molecular structure. Both ^1H and ^{13}C NMR are required for full characterization. The ^1H NMR spectrum provides information on the number of different types of protons, their electronic environment, and their proximity to other protons. The ^{13}C NMR spectrum reveals the number of chemically distinct carbon atoms. For **2-Bromo-N-methylaniline**, we expect distinct signals for the aromatic protons, the N-H proton, and the N-methyl protons, with chemical shifts and splitting patterns dictated by the substitution pattern. Deuterated chloroform (CDCl_3) is a standard solvent as it is chemically inert and has a well-defined residual solvent peak for referencing.

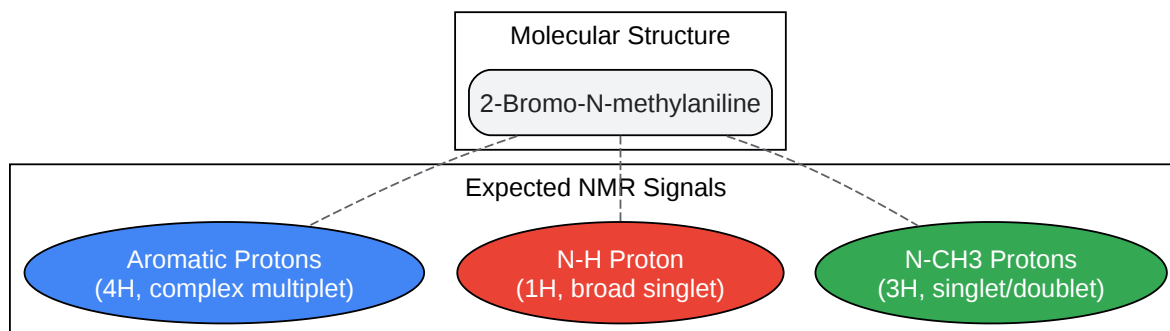
- **Sample Preparation:** Dissolve 5-10 mg of the sample in ~0.7 mL of Deuterated Chloroform (CDCl_3) containing 0.03% Tetramethylsilane (TMS) as an internal standard. Transfer to a 5 mm NMR tube.
- **Instrumentation & Parameters:**

Table 4: Typical NMR Acquisition Parameters

Parameter	^1H NMR	^{13}C NMR
Spectrometer	Bruker 400 MHz or equivalent	Bruker 100 MHz or equivalent
Solvent	CDCl_3	CDCl_3
Temperature	25 °C	25 °C
Pulse Program	Standard single pulse (zg30)	Proton-decoupled (zgpg30)
Acquisition Time	~4 seconds	~1-2 seconds
Relaxation Delay	2 seconds	2-5 seconds
Number of Scans	8-16	512-2048
Reference	TMS at 0.00 ppm	CDCl_3 at 77.16 ppm

- **Data Analysis & Trustworthiness:** The acquired spectra are validated by comparing the observed chemical shifts, integrations (for ^1H), and multiplicities with theoretically expected

values. The structure is confirmed if all signals can be unambiguously assigned to the proposed structure. For example, the N-methyl group should appear as a singlet (or doublet if coupled to the N-H proton) integrating to three protons, providing a clear internal check. Spectral data for related compounds can serve as a useful comparison.[11][12]



[Click to download full resolution via product page](#)

Caption: Expected ¹H NMR signals derived from the molecular structure.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Functional Group Fingerprinting

Expertise & Causality: FT-IR is a rapid and simple technique used to identify the presence of key functional groups. The molecule will absorb infrared radiation at specific frequencies corresponding to the vibrations of its bonds (stretching, bending). This provides a characteristic "fingerprint." For **2-Bromo-N-methylaniline**, we expect to see characteristic absorptions for the N-H bond, aromatic C-H bonds, C-N bond, and aromatic C=C bonds. The use of an Attenuated Total Reflectance (ATR) accessory is highly recommended as it requires minimal sample preparation and is non-destructive.

- **Sample Preparation:** Place one to two drops of the liquid sample (or a small amount of the solid) directly onto the ATR crystal.
- **Data Acquisition:**

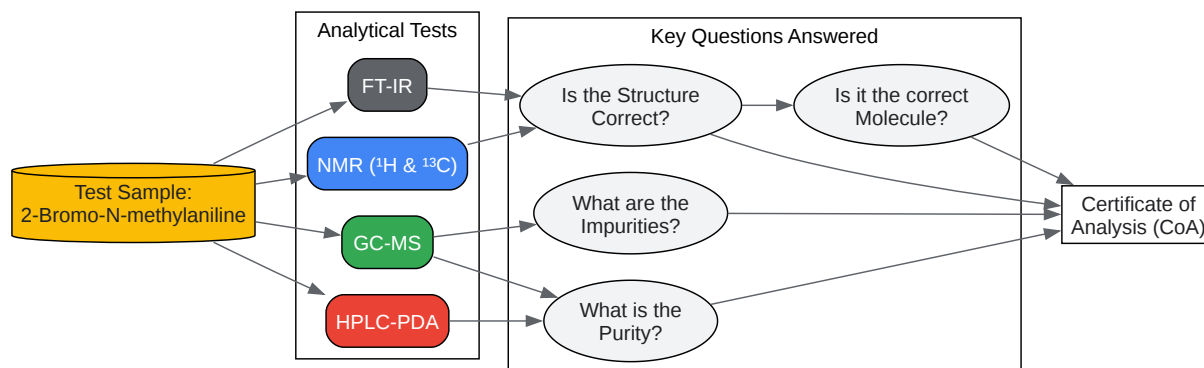
- Record a background spectrum of the clean, empty ATR crystal.
- Record the sample spectrum over the range of 4000-400 cm^{-1} .
- Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} to achieve a good signal-to-noise ratio.
- Data Analysis & Trustworthiness: The resulting spectrum is compared against reference spectra or known characteristic absorption frequencies. The presence of all expected peaks provides confirmatory evidence of the functional groups within the molecule. A study on the closely related 2-bromo-4-methylaniline provides excellent reference data for vibrational assignments.[\[13\]](#)[\[14\]](#)

Table 5: Characteristic IR Absorption Frequencies

Functional Group	Expected Wavenumber (cm^{-1})	Vibration Type
N-H	3350-3450	Stretch
Aromatic C-H	3000-3100	Stretch
Aliphatic C-H (Methyl)	2850-2960	Stretch
Aromatic C=C	1580-1620, 1450-1500	Stretch
C-N	1250-1350	Stretch
C-Br	500-650	Stretch

Integrated Analytical Strategy

No single technique provides a complete picture. The true power of analytical characterization lies in the integration of these orthogonal (fundamentally different) methods. A failure in one technique can be compensated for by another, providing a self-validating system that ensures the highest confidence in the material's quality.



[Click to download full resolution via product page](#)

Caption: Integrated workflow showing how orthogonal techniques answer key analytical questions.

This comprehensive approach ensures that any batch of **2-Bromo-N-methylaniline** is fit for purpose, meeting the stringent quality requirements of the research, pharmaceutical, and chemical industries.

References

- SIELC Technologies. (n.d.). Separation of 2-Bromo-N,N-dimethylaniline on Newcrom R1 HPLC column.
- Sigma-Aldrich. (n.d.). **2-Bromo-N-methylaniline** 95.
- ChemicalBook. (n.d.). 2-Bromo-4-methylaniline(583-68-6) ¹H NMR spectrum.
- ChemicalBook. (n.d.). 2-BROMO-N,N-DIMETHYLANILINE(698-00-0) ¹H NMR spectrum.
- Sigma-Aldrich. (n.d.). FTIR and FTRaman spectroscopic investigation of 2-bromo-4-methylaniline using ab initio HF and DFT calculations.
- PubMed. (2010). FTIR and FTRaman spectroscopic investigation of 2-bromo-4-methylaniline using ab initio HF and DFT calculations. Spectrochim Acta A Mol Biomol Spectrosc.
- PubChem. (n.d.). **2-Bromo-N-methylaniline**. National Center for Biotechnology Information.

- PubChem. (n.d.). 2-Bromo-N,N-dimethylaniline. National Center for Biotechnology Information.
- PubChem. (n.d.). 2-Bromo-4-methylaniline. National Center for Biotechnology Information.
- ChemicalBook. (n.d.). 4-BROMO-2-METHYLANILINE(583-75-5) ¹H NMR spectrum.
- ChemicalBook. (n.d.). 2-Bromo-4-methylaniline(583-68-6) IR Spectrum.
- BLD Pharm. (n.d.). 6832-87-7|**2-Bromo-N-methylaniline**.
- PubChem. (n.d.). 2-Bromoaniline. National Center for Biotechnology Information.
- ChemicalBook. (n.d.). 4-BROMO-2-METHYLANILINE(583-75-5) IR Spectrum.
- SpectraBase. (n.d.). 2-Bromo-N-formylaniline - Optional[FTIR] - Spectrum.
- Sigma-Aldrich. (n.d.). **2-Bromo-N-methylaniline** 95%.
- U.S. Environmental Protection Agency. (1996). Method 8131: Aniline and Selected Derivatives by Gas Chromatography.
- Environmental Sciences Europe. (2021). Comparison of gas- and liquid chromatography-mass spectrometry for trace analysis of anilines in groundwater.
- Vibrant Pharma Inc. (n.d.). **2-Bromo-N-methylaniline**.
- BenchChem. (2025). A Comparative Guide to the Analysis of 3-Bromo-N,N-diethyl-4-methylaniline: GC-MS and Alternative Techniques.
- Thermo Fisher Scientific. (n.d.). **2-Bromo-N-methylaniline**, 95%.
- SynthesisChem. (2024). Synthesis of 2-Bromo-4-Methyl-aniline from 4-Methylaniline: A Comprehensive Study.
- International Journal of Pharmaceutical Sciences and Research. (2012). A NOVEL RP-HPLC METHOD FOR THE DETERMINATION OF BHARANGIN IN GHANTU BHARANGI CRUDE EXTRACTS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Bromo-N-methylaniline 95 6832-87-7 [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
- 3. 2-Bromo-N-methylaniline | C₇H₈BrN | CID 334086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-溴-N-甲基苯胺 95% | Sigma-Aldrich [sigmaaldrich.com]

- 5. 2-Bromo-N-methylaniline, 95% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. 2-Bromoaniline | C₆H₆BrN | CID 11992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. vibrantpharma.com [vibrantpharma.com]
- 8. epa.gov [epa.gov]
- 9. d-nb.info [d-nb.info]
- 10. Separation of 2-Bromo-N,N-dimethylaniline on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 11. 2-Bromo-4-methylaniline(583-68-6) 1H NMR spectrum [chemicalbook.com]
- 12. 2-BROMO-N,N-DIMETHYLANILINE(698-00-0) 1H NMR [m.chemicalbook.com]
- 13. FTIR and FTRaman spectroscopic investigation of 2-bromo-4-methylaniline using ab initio HF and DFT calculations. | Sigma-Aldrich [merckmillipore.com]
- 14. FTIR and FTRaman spectroscopic investigation of 2-bromo-4-methylaniline using ab initio HF and DFT calculations - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Topic: Comprehensive Analytical Characterization of 2-Bromo-N-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1330608/docs#topic-comprehensive-analytical-characterization-of-2-bromo-n-methylaniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)